

N-(6-Chloro-3-formylpyridin-2-yl)pivalamide safety and handling

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Compound of Interest

Compound Name: N-(6-Chloro-3-formylpyridin-2-yl)pivalamide

Cat. No.: B170417

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An In-depth Technical Guide to the Safe Handling of **N-(6-Chloro-3-formylpyridin-2-yl)pivalamide**

Authored by a Senior Application Scientist

This document provides a comprehensive technical guide for the safe handling, storage, and disposal of **N-(6-Chloro-3-formylpyridin-2-yl)pivalamide** (CAS No. 127446-34-8). It is intended for researchers, chemists, and drug development professionals who may work with this compound. The protocols and recommendations herein are synthesized from available safety data for the compound and structurally related analogs, emphasizing a conservative approach to ensure user safety.

Section 1: Compound Identification and Physicochemical Properties

N-(6-Chloro-3-formylpyridin-2-yl)pivalamide is a halogenated heterocyclic compound, a class of molecules that serve as versatile building blocks in organic synthesis.^[1] Its structure incorporates a chlorinated pyridine ring, an aldehyde functional group, and a pivalamide moiety, each contributing to its specific reactivity and potential biological activity.^{[1][2]}

Table 1: Chemical Identifiers for **N-(6-Chloro-3-formylpyridin-2-yl)pivalamide**

Identifier	Value	Source(s)
CAS Number	127446-34-8	[3][4][5][6][7]
Molecular Formula	C ₁₁ H ₁₃ ClN ₂ O ₂	[3][4][7]
Molecular Weight	240.69 g/mol	[3][4][7]
IUPAC Name	N-(6-chloro-3-formylpyridin-2-yl)-2,2-dimethylpropanamide	[6]
Synonyms	N-(6-Chloro-3-Formyl-Pyridin-2-Yl)-2,2-Dimethyl-Propionamide	[3]
Physical Form	Solid	

| SMILES | CC(C)(C)C(=O)NC1=C(C=CC(=N1)Cl)C=O | [3][6] |

Caption: Molecular structure of **N-(6-Chloro-3-formylpyridin-2-yl)pivalamide**.

Section 2: Hazard Identification and Toxicology

A comprehensive, verified Safety Data Sheet (SDS) for **N-(6-Chloro-3-formylpyridin-2-yl)pivalamide** is not widely available. Therefore, a conservative hazard assessment must be performed based on the known risks of structurally similar compounds, such as other chlorinated pyridine derivatives. The following GHS classifications are extrapolated from these analogs and represent the minimum expected hazards.

Table 2: Anticipated GHS Hazard Classifications

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[8]
Acute Toxicity, Dermal	Category 4 (or higher)	H312: Harmful in contact with skin.[9] (Some analogs are Category 2, H310: Fatal in contact with skin[10])
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[9][10]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[9][10]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.

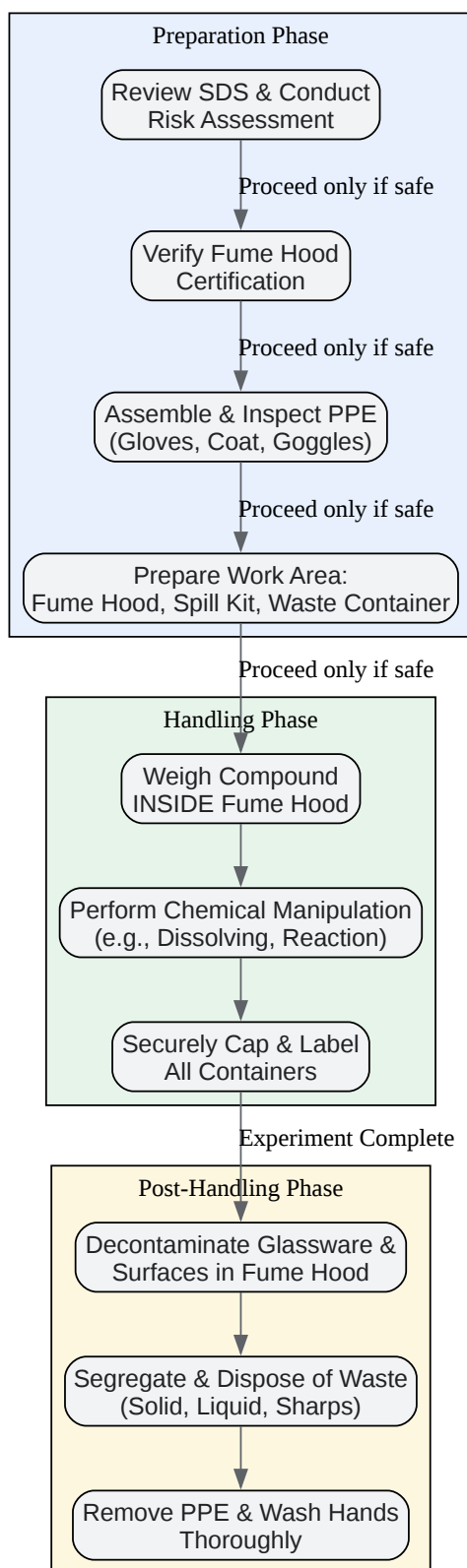
| Specific Target Organ Toxicity | Category 3 | H335: May cause respiratory irritation.[9][10] |

Toxicological Summary:

- **Acute Effects:** The compound is anticipated to be harmful if swallowed, inhaled, or absorbed through the skin.[9] Direct contact is likely to cause significant skin and eye irritation.[9][10] Inhalation of dust may lead to respiratory tract irritation.[9][10]
- **Chronic Effects:** The potential for long-term effects has not been thoroughly investigated. However, some pyridine derivatives are suspected of causing genetic defects.[11] Due to the presence of the pivalamide group and its potential as a skin sensitizer, repeated skin contact should be strictly avoided to prevent the development of allergic contact dermatitis.
- **Engineering Controls Rationale:** The aldehyde functional group can be an irritant and a sensitizer. The chlorinated pyridine core is a common feature in many biologically active and potentially toxic molecules. This combination necessitates handling within a certified chemical fume hood to prevent inhalation and using appropriate personal protective equipment to prevent skin and eye contact.

Section 3: Experimental Workflow and Engineering Controls

A self-validating system of protocols is essential for handling this compound. The primary engineering control is the mandatory use of a certified chemical fume hood for all manipulations, including weighing, dissolving, and transferring the solid compound.



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Caption: Logical workflow for the safe handling of chemical reagents.

Section 4: Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict handling protocols is non-negotiable.

Protocol 4.1: Standard Handling Procedure

- Pre-operation: Confirm the chemical fume hood has been certified within the last year. Ensure an appropriate chemical spill kit and designated waste containers are immediately accessible.
- Donning PPE: Wear the following minimum PPE before entering the laboratory:
 - Eye Protection: Chemical safety goggles that meet ANSI Z87.1 standards.
 - Hand Protection: Nitrile gloves (double-gloving is recommended). Check for tears or punctures before use.
 - Body Protection: A flame-resistant lab coat, fully buttoned. Ensure legs and feet are covered with long pants and closed-toe shoes.
- Manipulation: Conduct all operations involving the solid compound or its solutions inside a chemical fume hood. This includes weighing, transfers, and preparation of solutions.
- Hygiene: Do not eat, drink, or smoke in the laboratory.^[8] Wash hands thoroughly with soap and water after handling the compound, before leaving the lab, and after removing gloves.^[8]^[9]
- Post-operation: Decontaminate the work surface within the fume hood. Securely seal all containers of the compound and its waste products.

Section 5: Storage and Incompatibility

Proper storage is critical to maintaining the compound's integrity and preventing hazardous situations.

- **Storage Conditions:** Store in a tightly-closed container in a cool, dry, and well-ventilated area. [8][12] For long-term stability and to minimize degradation from atmospheric moisture, storage at or below room temperature in a desiccator or under an inert atmosphere (e.g., nitrogen) is advisable.
- **Incompatible Materials:** Keep away from strong oxidizing agents.[9] The compound's reactivity has not been fully characterized, so it should be kept separate from strong acids and bases as a precaution.
- **Hazardous Decomposition:** Thermal decomposition may produce toxic gases, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen chloride (HCl) gas.[9]

Section 6: Emergency Procedures

Immediate and appropriate action is required in the event of an exposure or spill.

Protocol 6.1: First Aid Measures

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[8][9]
- **Skin Contact:** Immediately remove all contaminated clothing. Flush the affected skin area with copious amounts of soap and water for at least 15 minutes.[8][9] Seek medical attention, especially if irritation or an allergic reaction develops.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[8][9] Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[10]
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth thoroughly with water.[8] Call a poison control center or physician immediately.

Protocol 6.2: Spill and Leak Containment

- **Evacuate:** Alert others in the area and evacuate non-essential personnel.

- Ventilate: Ensure the area is well-ventilated, but do not perform cleanup outside of a fume hood if the spill is significant.
- Control Ignition: Remove all sources of ignition.[\[8\]](#)
- Contain: Wearing appropriate PPE, prevent the further spread of the spill. For solid spills, gently sweep or vacuum (with HEPA filter) the material to avoid raising dust. For solutions, absorb with an inert material (e.g., vermiculite, sand).
- Collect: Place the contained material into a suitable, labeled container for hazardous waste disposal.[\[8\]](#)
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.

Section 7: Disposal Considerations

All waste containing **N-(6-Chloro-3-formylpyridin-2-yl)pivalamide** must be treated as hazardous.

- Waste Classification: Waste generators must consult federal, state, and local hazardous waste regulations to ensure complete and accurate classification.[\[8\]](#)
- Disposal Method: Dispose of the compound and any contaminated materials (e.g., gloves, absorbent pads, glassware) through a licensed professional waste disposal service.[\[8\]](#)[\[9\]](#) Do not dispose of down the drain or in regular trash.
- Packaging: Do not reuse empty containers.[\[8\]](#) Dispose of them as unused product in accordance with approved waste disposal practices.

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